

Gramisterol: A Technical Guide to its Natural Sources, Biosynthesis, and Analysis

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Compound of Interest

Compound Name: *Gramisterol*

Cat. No.: *B15693546*

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Introduction

Gramisterol, a phytosterol found in various plant sources, is gaining attention within the scientific community for its potential biological activities. As an intermediate in the biosynthesis of major plant sterols like β -sitosterol, its presence and concentration in natural sources are of significant interest for phytochemical research and potential therapeutic applications. This technical guide provides an in-depth overview of the known natural sources of **gramisterol**, its biosynthetic pathway, and detailed methodologies for its extraction and quantification.

Natural Sources of Gramisterol

Gramisterol has been identified as a component of the 4-monomethylsterol fraction in a variety of vegetable oils, where it is often found in abundance. While comprehensive quantitative data across a wide range of sources remains an area of active research, its presence has been confirmed in numerous commercially important oils. Additionally, rice bran, particularly from colored varieties like Riceberry rice, has been highlighted as a notable source.

Quantitative Data Summary

Currently, specific quantitative data for **gramisterol** is limited in publicly available literature. It is often grouped with other minor sterols during analysis. The table below summarizes the reported presence of **gramisterol** in various natural sources. Further research is needed to establish precise concentration ranges in these and other potential sources.

Natural Source	Plant Species	Tissue/Fraction	Gramisterol Content (µg/g)	Reference
Rice Bran	Oryza sativa (Riceberry)	Dichloromethane extract (unsaponifiable matter)	Not explicitly quantified, but a major component	[1][2]
Various Vegetable Oils	Multiple	4-Monomethylsterol fraction	Reported as "abundantly present"	

Biosynthesis of Gramisterol

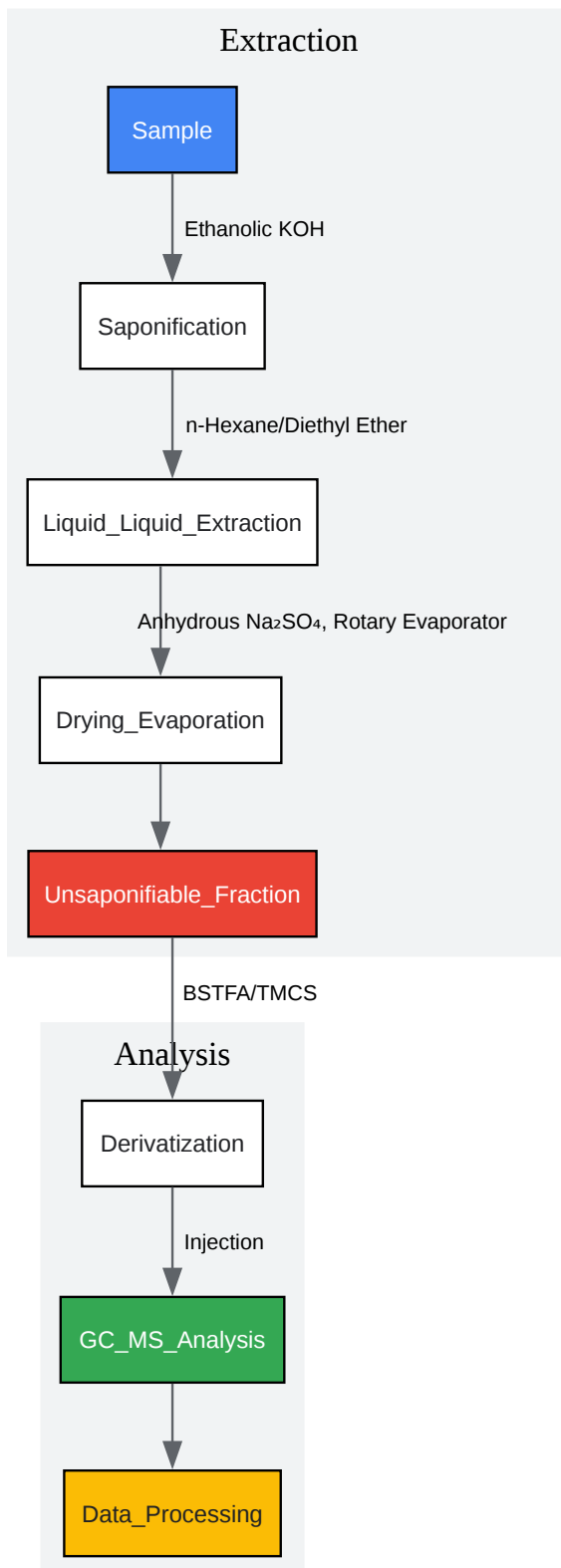
Gramisterol is a key intermediate in the complex pathway of phytosterol biosynthesis in plants. This pathway originates from the cyclization of 2,3-oxidosqualene. In plants, this cyclization is primarily catalyzed by cycloartenol synthase to form cycloartenol. Following a series of modifications, **gramisterol** is synthesized from its precursor, 24-methylene lophenol.

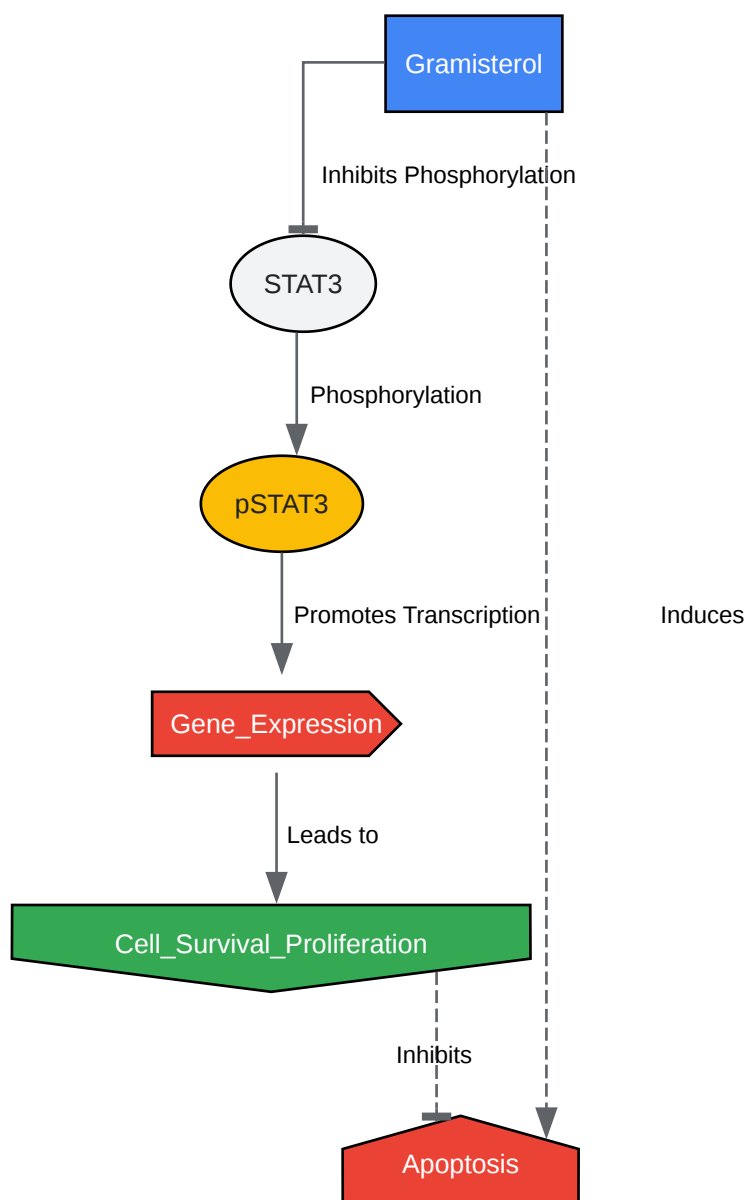
The conversion of 24-methylene lophenol to **gramisterol** involves a sequence of three key enzymatic steps:

- **C-14 Demethylation:** The methyl group at the C-14 position is removed by a sterol 14 α -demethylase, an enzyme belonging to the cytochrome P450 superfamily (CYP51).[3]
- **Δ 14-Reduction:** The resulting double bond at the 14-15 position is reduced by a Δ 14-sterol reductase.
- **Δ 8 $\rightarrow$ Δ 7 Isomerization:** The double bond at the C-8 position is isomerized to the C-7 position by a sterol Δ 8- Δ 7 isomerase.

The final step in this sequence yields **gramisterol**, which can then be further metabolized to produce other important phytosterols.

Biosynthetic Pathway Diagram





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References

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